

Sodium Metaborate: Application Notes and Protocols for Industrial Cleaning Formulations

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Compound of Interest

Compound Name: *Sodium metaborate tetrahydrate*

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These application notes provide a comprehensive overview of the use of sodium metaborate in industrial cleaning formulations. This document details its chemical properties, functions, and provides experimental protocols to evaluate its performance in terms of cleaning efficacy, corrosion inhibition, and buffering capacity.

Introduction to Sodium Metaborate in Industrial Cleaning

Sodium metaborate (NaBO_2) is a versatile inorganic salt available in various hydrated forms, primarily as the tetrahydrate ($\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$) and dihydrate ($\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$), often referred to as 8 Mol and 4 Mol respectively.[1][2] Its inclusion in industrial cleaning formulations is valued for its multifunctional properties that enhance cleaning performance.[3][4]

The primary functions of sodium metaborate in industrial cleaners include:

- **Alkalinity and pH Buffering:** Sodium metaborate provides a stable alkaline pH, which is crucial for the effective removal of oils, greases, and other organic soils.[1][3] Its excellent buffering capacity helps maintain a consistent pH even when acidic soils are introduced, ensuring sustained cleaning efficacy.[1][4]
- **Corrosion Inhibition:** It forms a protective film on metal surfaces, preventing corrosion that can be caused by the high alkalinity of cleaning solutions or the presence of corrosive

agents.[2][4] This is particularly important when cleaning ferrous and other sensitive metals.

- Builder: Sodium metaborate acts as a builder by sequestering hard water ions (calcium and magnesium), which can interfere with the performance of surfactants and lead to the formation of soap scum.
- Emulsification and Soil Dispersion: By contributing to the overall alkalinity and ionic strength of the cleaning solution, it aids in the emulsification of oils and the dispersion of particulate soils, preventing their redeposition on cleaned surfaces.[3]
- Enzyme Stabilization: In enzymatic cleaning formulations, it helps to maintain the optimal pH for enzyme activity and stability.[2]

Physicochemical Properties of Sodium Metaborate

The selection of the appropriate form of sodium metaborate depends on the desired concentration and the formulation's manufacturing process. The tetrahydrate offers higher solubility, allowing for more concentrated liquid formulations.[1]

Table 1: Physicochemical Properties of Sodium Metaborate (4 Mol and 8 Mol)

Property	Sodium Metaborate Dihydrate (4 Mol)	Sodium Metaborate Tetrahydrate (8 Mol)
Formula	$\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$	$\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$
Molecular Weight	101.83 g/mol	137.86 g/mol
Appearance	White crystalline granules	White crystalline granules
B_2O_3 Content (%)	34.18	25.25
Na_2O Content (%)	30.44	22.48
Solubility in Water at 20°C (g/100g solution)	31.0	41.9

Source: U.S. Borax[2]

Table 2: pH of Aqueous Sodium Metaborate Solutions at 20°C

Concentration (% w/w)	pH
0.5	10.8 - 10.9
1.0	11.0 - 11.1
2.0	11.2 - 11.3
4.0	11.4 - 11.5
10.0	11.8

Source: U.S. Borax[2]

Experimental Protocols

The following protocols are designed to evaluate the performance of sodium metaborate in industrial cleaning formulations. These can be adapted based on specific research needs and laboratory capabilities.

Evaluation of Cleaning Efficacy (Soil Removal)

This protocol is based on ASTM G122, "Standard Method for Evaluating the Effectiveness of Cleaning Agents," and is adapted for laboratory-scale testing.

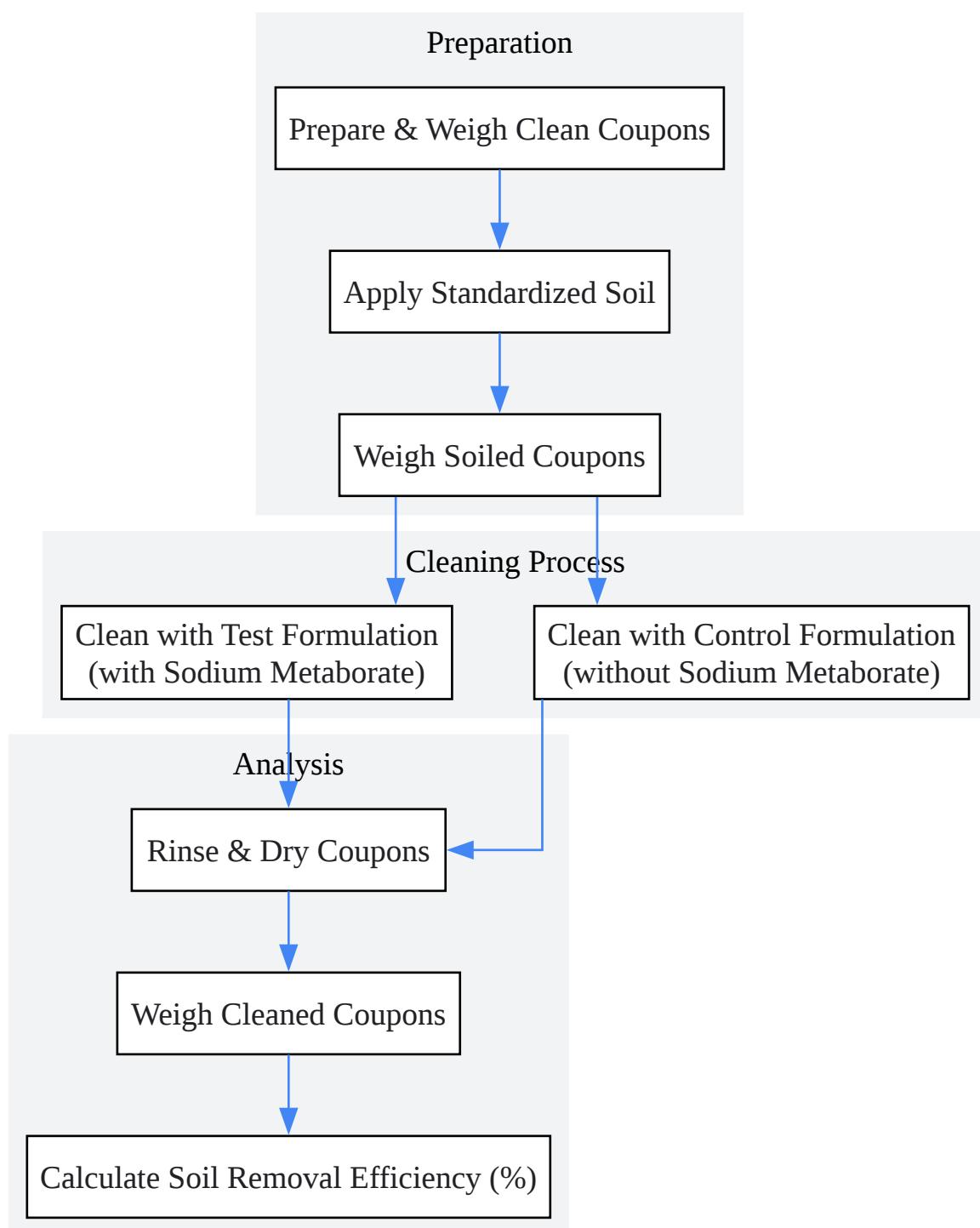
Objective: To quantify the soil removal efficiency of a cleaning formulation containing sodium metaborate compared to a control formulation without it.

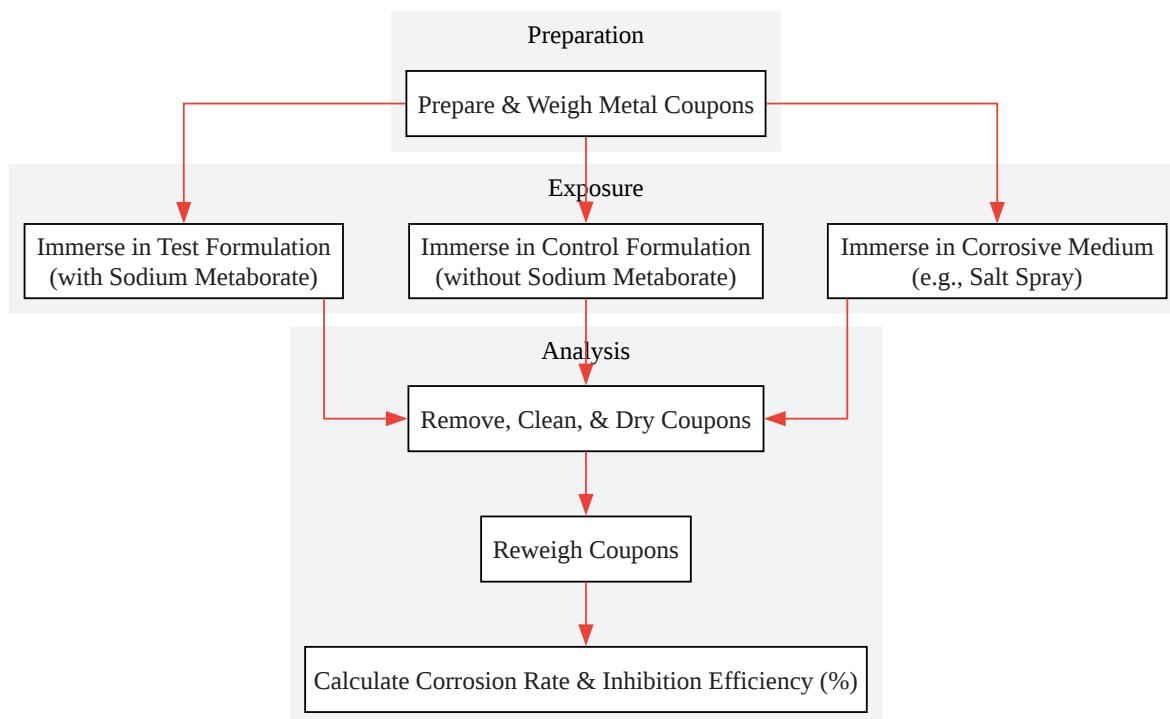
Materials:

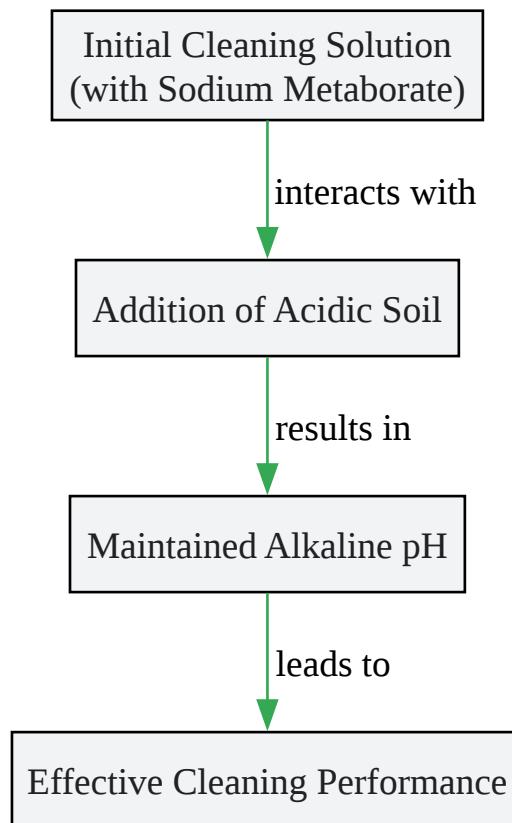
- Standardized soil (e.g., a mixture of mineral oil, carbon black, and fatty acids).
- Test coupons (e.g., stainless steel, aluminum, or other relevant substrates).
- Cleaning formulation with a specified concentration of sodium metaborate.
- Control cleaning formulation (identical to the test formulation but without sodium metaborate).
- Laboratory-scale spray washer or ultrasonic bath.

- Analytical balance (± 0.0001 g).
- Gravimetric analysis equipment.

Workflow for Soil Removal Efficacy Testing







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References

- 1. Sodium Metaborate | Essential buffering agent | U.S. Borax [borax.com]
- 2. borax.com [borax.com]
- 3. nbino.com [nbino.com]
- 4. borax.com [borax.com]
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